

A Comparative Analysis of Ampelopsin F from Diverse Natural Origins

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Compound of Interest

Compound Name: *Ampelopsin F*

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For Researchers, Scientists, and Drug Development Professionals

Ampelopsin F, also known as Dihydromyricetin (DHM), is a flavonoid with a wide range of promising pharmacological activities. This guide provides a comparative overview of **Ampelopsin F** from various natural sources, focusing on yield, extraction methodologies, and biological activities, supported by experimental data.

Natural Sources and Yield of Ampelopsin F

Ampelopsin F is predominantly found in plants of the Ampelopsis genus, with Ampelopsis grossedentata being the most significant source. Other notable sources include Hovenia dulcis and species from the Vitis genus. The yield of **Ampelopsin F** varies considerably depending on the plant source, the specific part of the plant used, and the season of harvest.

Natural Source	Plant Part	Extraction Method	Ampelopsin F Yield	Reference
Ampelopsis grossedentata	Leaves	50% Ethanol/Water	31.2% of dry extract	[1]
Ampelopsis grossedentata	Commercial Extract	Not Specified	51.2%	[2]
Ampelopsis grossedentata	Tender Stems and Leaves	Not Specified	Up to 35% (w/w)	[3]
Hovenia dulcis	Fruit-stalk	Water Extract	0.88-1.19 mg/g of extract	[4]
Ampelopsis cantoniensis	Not Specified	90% Ethanol	High	[5]
Ampelopsis megalophylla	Tender Stems and Leaves	95% and 75% Ethanol	Not Quantified	[6]
Vitis thunbergii	Not Specified	Not Specified	Not Quantified	[7]

Key Observation: *Ampelopsis grossedentata* stands out as the most potent source of **Ampelopsin F**, with yields significantly higher than those reported for *Hovenia dulcis*. The content of **Ampelopsin F** in *A. grossedentata* is highest in the leaves and when collected in April and May.[8]

Experimental Protocols: Extraction and Purification

The efficient extraction and purification of **Ampelopsin F** are crucial for research and drug development. Various methods have been optimized to maximize yield and purity.

Conventional Solvent Extraction from *Ampelopsis grossedentata*

This method, optimized using response surface methodology, provides a high yield of **Ampelopsin F**. [6]

- Plant Material: Dried and crushed leaves of *Ampelopsis grossedentata*.

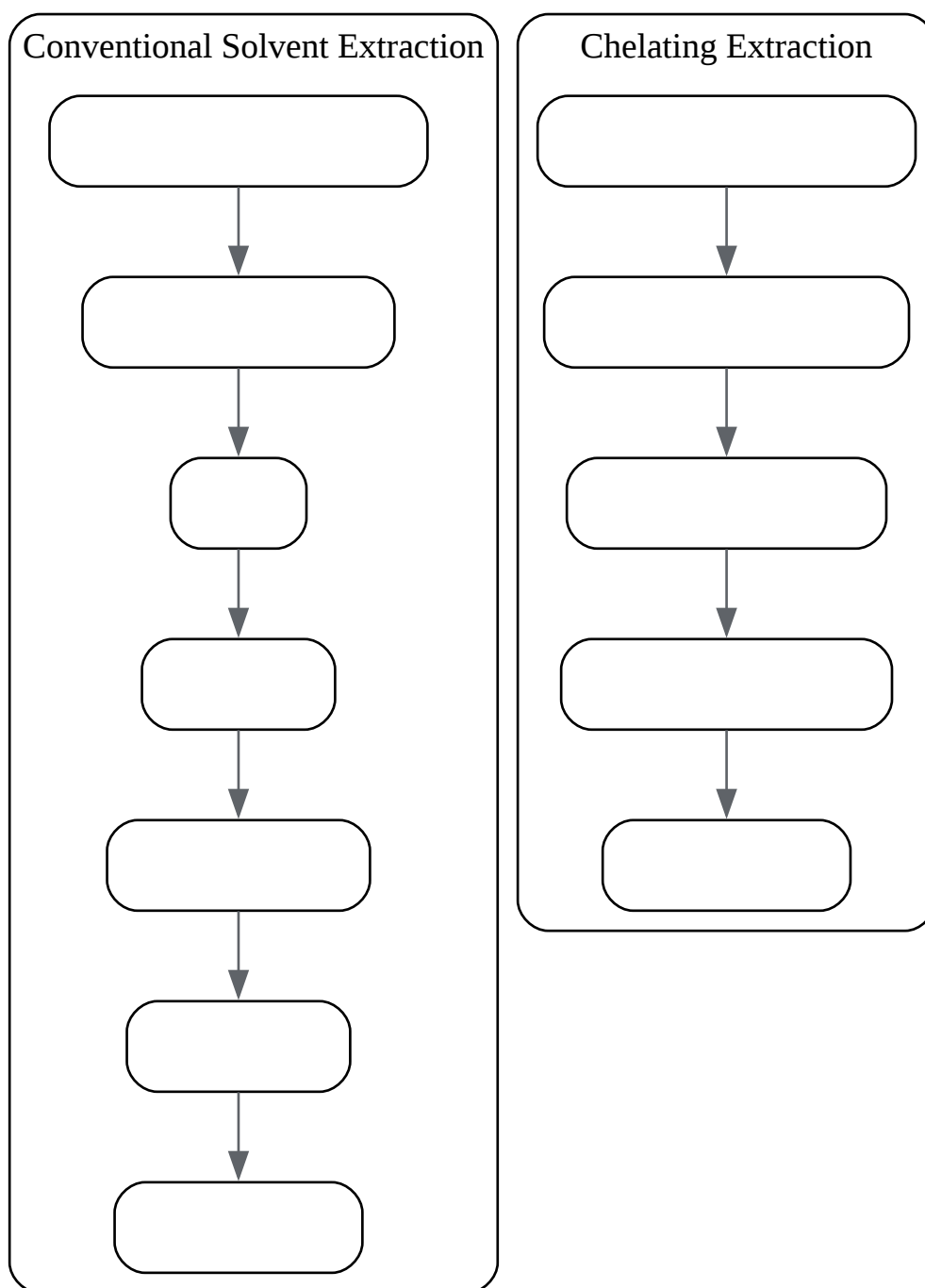
- Solvent: 60% aqueous ethanol.
- Extraction Time: 180 minutes.
- Extraction Temperature: 60°C.
- Procedure: The plant material is refluxed with the solvent under the specified conditions. The resulting extract is then filtered and concentrated to obtain the crude **Ampelopsin F**. Further purification can be achieved through recrystallization.

Novel Chelating Extraction Method from *Ampelopsis grossedentata*

This innovative method has been shown to improve both the yield and purity of **Ampelopsin F** compared to traditional batch extraction.[\[3\]](#)[\[9\]](#)

- Principle: Zn^{2+} is introduced during extraction to form a chelate with **Ampelopsin F**, which protects it from oxidation.
- Chelating Agent: A solution containing Zn^{2+} ions.
- Extraction: The plant material is extracted with the chelating solution.
- Purification: The **Ampelopsin F**-Zn chelate is then treated with EDTA-2Na to release the purified **Ampelopsin F**.
- Advantages: This method is reported to be more time-efficient and results in a higher yield (11.4% compared to 7.2% with batch extraction) and purity.[\[9\]](#)[\[10\]](#)

Workflow for **Ampelopsin F** Extraction



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Figure 1. Comparative workflow of conventional and chelating extraction methods for **Ampelopsin F**.

Comparative Biological Activities and Underlying Mechanisms

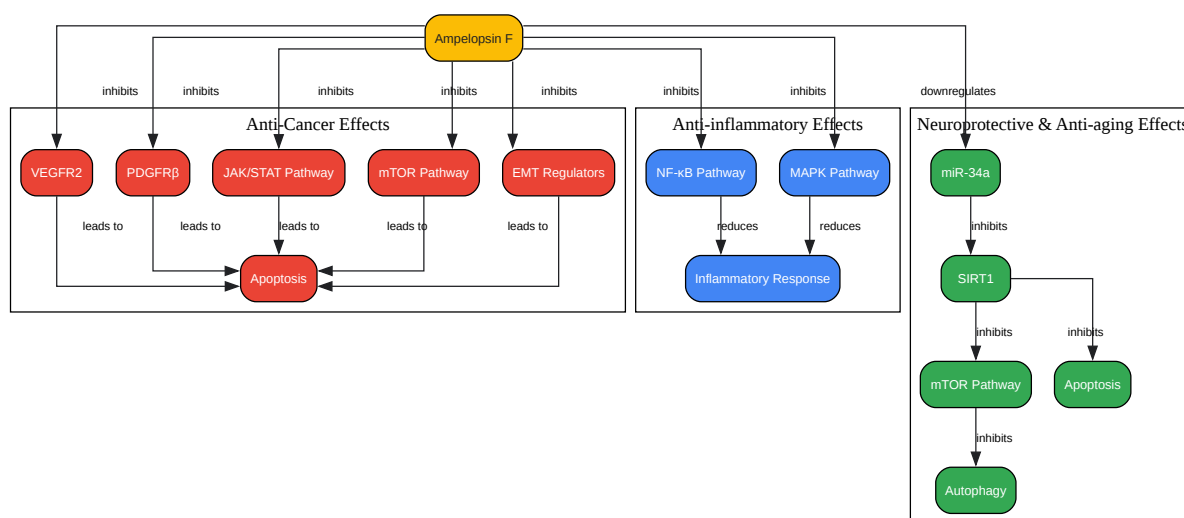
Ampelopsin F exhibits a remarkable spectrum of biological activities. While direct comparative studies of **Ampelopsin F** from different sources are scarce, research on extracts from various plants provides valuable insights.

Biological Activity	Plant Source	Experimental Model	Key Findings	Reference
Anti-inflammatory	Ampelopsis grossedentata	Human leukocytes, LPS-stimulated macrophages	Decreased ROS production, reduced pro-inflammatory cytokines (IFN γ , IL-12, IL-2, IL-17a, TNF- α , IL-6), inhibited NF- κ B activation.	[1]
Antioxidant	Ampelopsis grossedentata	DPPH assay	Radical scavenging activity with an IC50 of 3.9 μ g/mL.	[1]
Hepatoprotective	Hovenia dulcis	CCl4-induced liver injury in rats, D-galactosamine/LPS-induced injury in mice	Ampelopsin F was identified as an active hepatoprotective constituent.	[8]
Anti-adiposity	Ampelopsis grossedentata	High-fat diet and alcohol-induced fatty liver in mice	Suppressed intestinal fat accumulation and reduced the risk of fatty liver.	[2]

Neuroprotective	Vitis vinifera (Ampelopsin A)	Scopolamine- induced dementia model in mice	Restored long- term potentiation impairment, recovered acetylcholine levels, and activated BDNF signaling.	[11]
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Signaling Pathways Modulated by Ampelopsin F

Ampelopsin F exerts its diverse biological effects by modulating multiple signaling pathways. Its anti-cancer effects, for instance, are mediated through the regulation of pathways like JAK/STAT and mTOR.[2] The anti-inflammatory actions are largely attributed to the inhibition of the NF- κ B and MAPK signaling pathways.[12] Furthermore, its neuroprotective and anti-aging effects are linked to the miR-34a-mediated SIRT1/mTOR pathway.[13]



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